

# Essential Safety and Operational Guide for 3-Nitrobenzyl Alcohol

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## Compound of Interest

Compound Name: 3-Nitrobenzyl alcohol

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This guide provides immediate, essential safety and logistical information for handling **3-Nitrobenzyl alcohol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Identifier:

- Name: **3-Nitrobenzyl alcohol**
- Synonyms: 3-nitrobenzenemethanol; Benzenemethanol, 3-nitro-(9CI); m-nitrobenzylalcohol[1][2]
- CAS No.: 619-25-0[1][2]
- Molecular Formula: C7H7NO3[1]

Hazard Summary: **3-Nitrobenzyl alcohol** is a toxic solid that is harmful if swallowed, in contact with skin, or inhaled.[1][2] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Nitrobenzyl alcohol** to minimize exposure.

Protection Type	Required Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield. <a href="#">[3]</a> <a href="#">[4]</a>	Conforming to EN 166 (EU) or NIOSH (US). <a href="#">[3]</a>
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and fire/flame resistant and impervious clothing. <a href="#">[3]</a>	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374. <a href="#">[3]</a>
Respiratory Protection	A full-face respirator with a particulates filter is required if exposure limits are exceeded or if irritation is experienced. <a href="#">[2]</a> <a href="#">[3]</a>	Use a NIOSH/MSHA or European Standard EN 149 approved respirator. <a href="#">[2]</a>

## Handling and Storage Procedures

### Handling:

- Work in a well-ventilated area.[\[3\]](#)[\[5\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)[\[5\]](#)
- Do not breathe dust.[\[1\]](#)[\[2\]](#)
- Avoid formation of dust and aerosols.[\[3\]](#)
- Use non-sparking tools to prevent fire from electrostatic discharge.[\[3\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)[\[7\]](#)

### Storage:

- Store in a tightly closed container.[\[3\]](#)[\[5\]](#)

- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Store away from incompatible materials such as oxidizing agents and foodstuff containers.[\[3\]](#)  
[\[5\]](#)[\[6\]](#)

## Emergency Procedures

Immediate action is crucial in case of exposure or spillage.

Emergency Situation	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[3]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation occurs. <a href="#">[3]</a>
Eye Contact	Rinse with pure water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[3]</a>
Spillage	Evacuate personnel to a safe area. Avoid dust formation. Use personal protective equipment. Collect the spilled material with spark-proof tools and place it in a suitable, closed container for disposal. <a href="#">[3]</a>

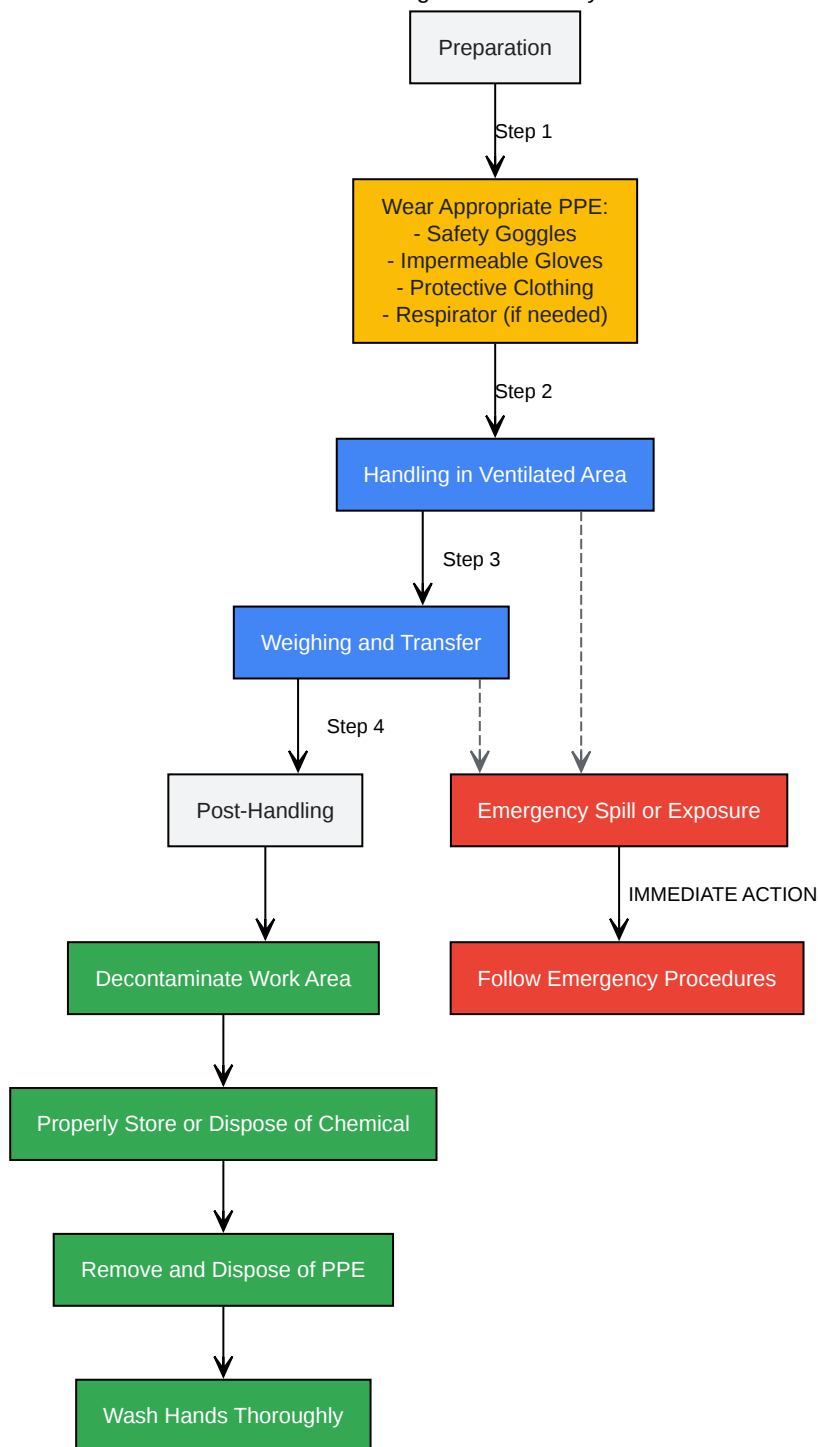
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Procedure
Unused Product	Dispose of contents/container to an approved waste disposal plant. <a href="#">[2]</a> <a href="#">[7]</a>
Contaminated PPE	Dispose of as hazardous waste in accordance with local regulations.
Spill Residue	Collect in a suitable, closed container and dispose of as hazardous waste. <a href="#">[3]</a>

## Workflow for Safe Handling of 3-Nitrobenzyl Alcohol

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[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3-Nitrobenzyl alcohol**.

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